

Paniculidine C: Uncharted Territory in Therapeutic Agent Development

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Compound of Interest

Compound Name: *Paniculidine C*

Cat. No.: *B15590944*

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Despite its identification as a unique alkaloid compound, **Paniculidine C** remains a molecule of unknown therapeutic potential, with a significant absence of published research into its biological activities and mechanisms of action. As a result, detailed application notes and experimental protocols for its use as a therapeutic agent cannot be developed at this time.

Paniculidine C is a recognized natural product, classified as an alkaloid, that has been isolated from the plant *Murraya paniculata*, a species belonging to the Rutaceae family. Its chemical identity is established with a CAS number of 97399-95-6, a molecular formula of $C_{13}H_{17}NO$, and a molecular weight of 203.28 g/mol. Chemical suppliers list this compound, indicating its availability for research purposes.

However, a thorough review of scientific literature and databases reveals a stark lack of studies investigating the pharmacological properties of **Paniculidine C**. There is currently no publicly available data on its potential therapeutic applications, such as anti-inflammatory, neuroprotective, or anticancer effects. Consequently, crucial information required for the development of application notes and protocols, including quantitative data (e.g., IC_{50} or EC_{50} values), detailed experimental methodologies, and elucidated signaling pathways, is non-existent.

The broader class of alkaloids, to which **Paniculidine C** belongs, is known for a wide array of biological activities, with many members being developed into therapeutic drugs. Plants from the *Murraya* genus have also been a source of various bioactive compounds with demonstrated cytotoxic, anti-inflammatory, and antioxidant properties. This context suggests

that **Paniculidine C** could potentially possess interesting pharmacological activities, but specific research is needed to confirm this.

Without any scientific studies to reference, the creation of detailed application notes, experimental protocols, and visualizations of its mechanism of action is not feasible. The scientific community has yet to explore the therapeutic potential of **Paniculidine C**, making it an open area for future research and discovery. Investigators interested in exploring novel therapeutic agents may find **Paniculidine C** to be a candidate for initial screening and biological activity assessment. Future research would need to focus on:

- In vitro screening: To determine potential cytotoxic, anti-inflammatory, neuroprotective, or other biological activities against various cell lines.
- Mechanism of action studies: To elucidate the molecular pathways through which **Paniculidine C** may exert any observed effects.
- In vivo studies: To evaluate the efficacy and safety of the compound in animal models.

Until such foundational research is conducted and published, **Paniculidine C** will remain an uncharacterized molecule in the vast landscape of natural products.

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